

Application Notes and Protocols: Radioligand Binding Assay for (+)-Phenazocine

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Compound of Interest

Compound Name: (+)-Phenazocine

Cat. No.: B10762850

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Introduction

(+)-Phenazocine is a benzomorphan opioid analgesic that exerts its pharmacological effects through interaction with multiple receptor systems, including sigma and opioid receptors. Due to its complex pharmacology, detailed *in vitro* characterization is essential for understanding its mechanism of action and for the development of related compounds. Radioligand binding assays are a fundamental tool for determining the affinity of a compound for its receptor targets. These application notes provide a detailed protocol for conducting competitive radioligand binding assays to determine the binding affinity (K_i) of **(+)-Phenazocine** for sigma-1 (σ_1), sigma-2 (σ_2), mu-opioid (μ), and kappa-opioid (κ) receptors.

Receptor Targets and Signaling Pathways of (+)-Phenazocine

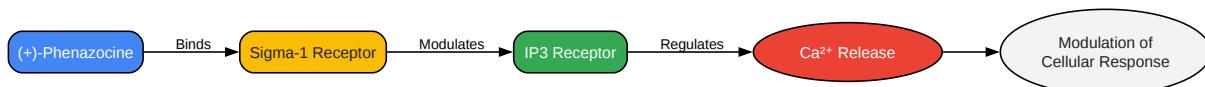
(+)-Phenazocine is known to interact with the following receptors:

- Sigma-1 (σ_1) Receptor: A chaperone protein located at the endoplasmic reticulum-mitochondrion interface, involved in cellular stress responses and neuronal signaling.
- Sigma-2 (σ_2) Receptor: A transmembrane protein implicated in cell proliferation and signaling.

- Mu (μ) Opioid Receptor: A G-protein coupled receptor (GPCR) that mediates the analgesic and euphoric effects of opioids.
- Kappa (κ) Opioid Receptor: A GPCR involved in analgesia, dysphoria, and diuresis.

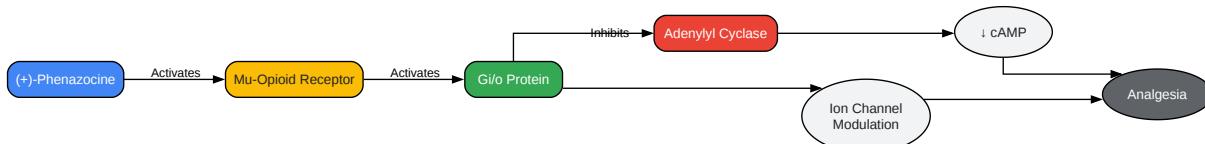
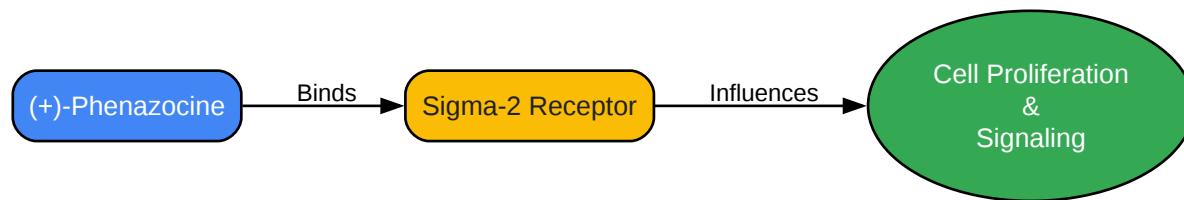
The signaling pathways associated with these receptors are complex and can be initiated by the binding of ligands such as **(+)-Phenazocine**.

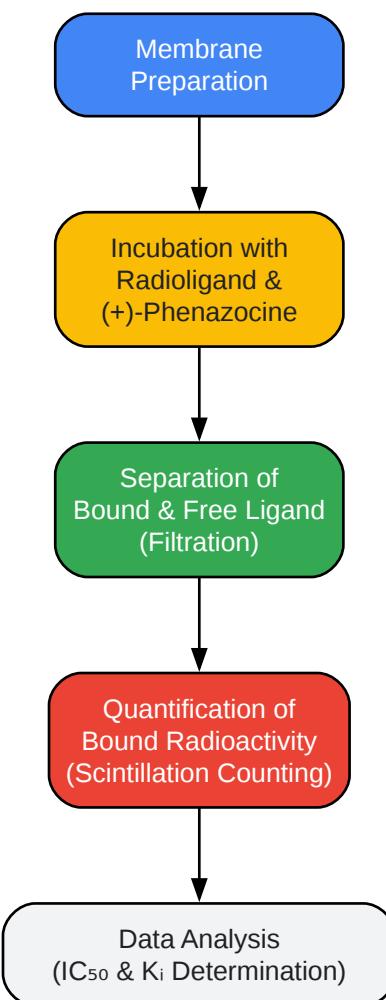
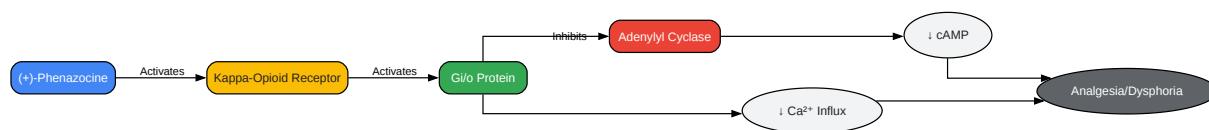
Signaling Pathway Diagrams



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Caption: Sigma-1 Receptor Signaling Pathway.





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